

An In-depth Technical Guide to the Physicochemical Properties of 2-Ethylbenzofuran

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Compound of Interest

Compound Name: **2-Ethylbenzofuran**

Cat. No.: **B194445**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Ethylbenzofuran**, a versatile organic compound. With applications ranging from the fragrance and flavor industries to its use as an intermediate in the synthesis of pharmaceuticals, a thorough understanding of its physical and chemical characteristics is paramount for its effective application in research and development.^[1] **2-Ethylbenzofuran** is noted for its utility as a building block in the development of compounds with potential therapeutic effects, such as anti-inflammatory or analgesic properties.^[1]

Core Physicochemical Data

The fundamental physicochemical properties of **2-Ethylbenzofuran** are summarized in the table below. This data is essential for predicting its behavior in various chemical and biological systems, designing synthetic routes, and ensuring safe handling and storage.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ^{[1][2][3][4]}
Molecular Weight	146.19 g/mol ^{[1][3][5]}
Appearance	Clear colorless to yellow oil/liquid ^{[1][5]}
Boiling Point	210°C at 760 mmHg ^[4] , 217-218°C at 742 Torr ^[5]
Density	1.050 ± 0.06 g/cm ³ (Predicted) ^{[4][5]}
Solubility	Soluble in organic solvents; sparingly soluble in Chloroform and Ethyl Acetate. ^{[1][5][6]}
Flash Point	78.2°C ^{[4][5]}
Refractive Index	1.574 ^{[4][5]}
Vapor Pressure	0.285 mmHg at 25°C ^{[4][5]}
CAS Number	3131-63-3 ^{[1][2][3][4][5]}

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **2-Ethylbenzofuran** are not readily available in a single source. However, standard methodologies for organic compounds are applicable. Below is a representative protocol for the determination of the boiling point.

Protocol: Determination of Boiling Point by Simple Distillation

This protocol outlines the standard laboratory procedure for determining the boiling point of a liquid organic compound such as **2-Ethylbenzofuran**.^[7]

Objective: To determine the boiling point of **2-Ethylbenzofuran** at atmospheric pressure.

Apparatus:

- Round-bottom flask (50 mL)

- Heating mantle
- Distillation head
- Condenser
- Receiving flask
- Thermometer and adapter
- Boiling chips
- Clamps and stand

Procedure:

- Assembly: A simple distillation apparatus is assembled under a fume hood.[7]
- Charging the Flask: Approximately 10-15 mL of **2-Ethylbenzofuran** is placed into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Heating: The heating mantle is turned on, and the liquid is heated to a gentle boil.
- Temperature Reading: The temperature is monitored as the vapor rises and surrounds the thermometer bulb. The temperature will rise and then stabilize; this stable temperature is recorded as the boiling point.[7]
- Collection: The vapor is cooled in the condenser and collected in the receiving flask.[7]
- Completion: Heating is discontinued once the boiling point has been recorded or a small amount of liquid remains in the distillation flask. The apparatus should never be heated to dryness.

Safety Precautions:

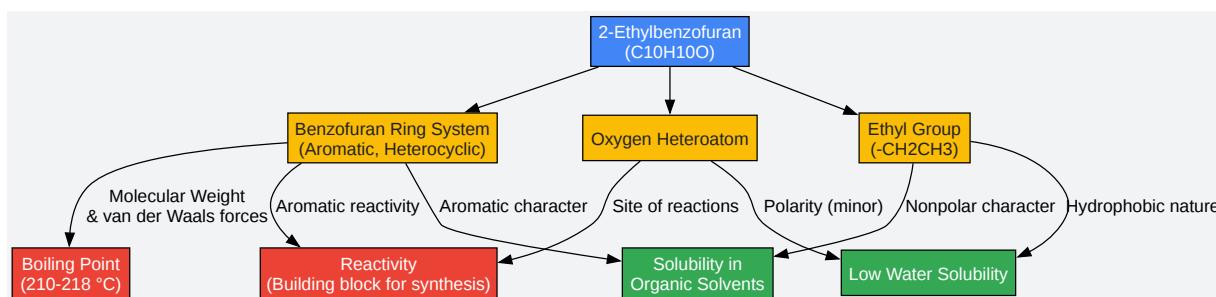
- Always wear appropriate personal protective equipment (PPE), including chemical splash goggles and gloves.[7]

- Perform the distillation in a well-ventilated fume hood.[7]
- **2-Ethylbenzofuran** may cause skin and eye irritation, as well as respiratory irritation.[3]

Visualizations

Logical Relationship of Molecular Structure to Properties

The following diagram illustrates how the molecular structure of **2-Ethylbenzofuran** influences its key physicochemical properties.

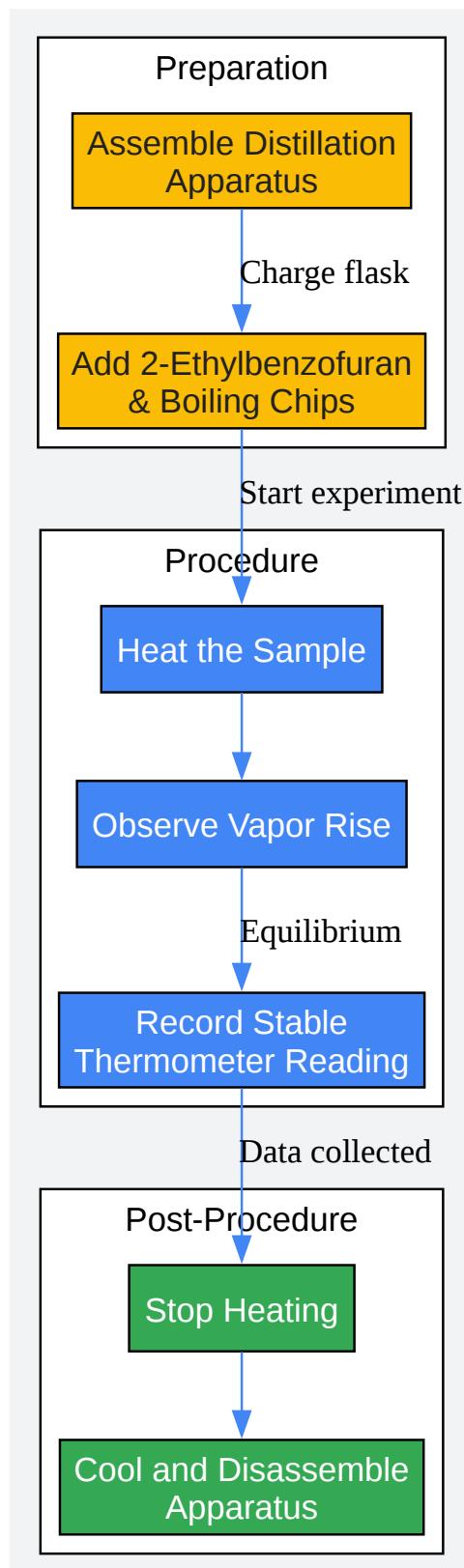


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Structure-Property Relationships of **2-Ethylbenzofuran**

Experimental Workflow for Boiling Point Determination

The diagram below outlines the general workflow for the experimental determination of the boiling point of a liquid organic compound.

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Boiling Point Determination Workflow

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